

KU-59403: A Comparative Guide to its ATM-Specific Inhibitory Activity

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Compound of Interest

Compound Name: KU 59403

Cat. No.: B15620475

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of KU-59403, a potent and selective inhibitor of the Ataxia-Telangiectasia Mutated (ATM) kinase. ATM is a critical regulator of the DNA damage response (DDR), making it a prime target for cancer therapy. This document objectively compares KU-59403's performance with other notable ATM inhibitors, supported by experimental data, detailed protocols, and visual diagrams to aid in the evaluation of this compound for research and drug development purposes.

Performance Comparison of ATM Inhibitors

The efficacy of an ATM inhibitor is determined by its potency (IC₅₀), selectivity against other kinases, particularly within the Phosphoinositide 3-kinase-related kinase (PIKK) family, and its cellular activity. The following tables summarize the quantitative data for KU-59403 and its alternatives.

Table 1: In Vitro Kinase Inhibition Potency and Selectivity

Inhibitor	ATM IC50 (nM)	DNA-PK IC50 (μM)	ATR IC50 (μM)	mTOR IC50 (μM)	PI3K IC50 (μM)
KU-59403	3[1]	9.1[1]	>10 (implied >300x selectivity)[2]	>3 (implied >300x selectivity)[2]	10[1]
KU-55933	12.9 - 13[2]	2.5[2][3]	>100[2]	9.3[2][3]	16.6[2][3]
KU-60019	6.3[2]	1.7[2]	>10[2]	-	-
AZD0156	0.58[2]	0.14[4]	6.2 (cell- based)[4]	0.61 (cell- based)[4]	1.4 (PI3Kα, cell-based)[4]

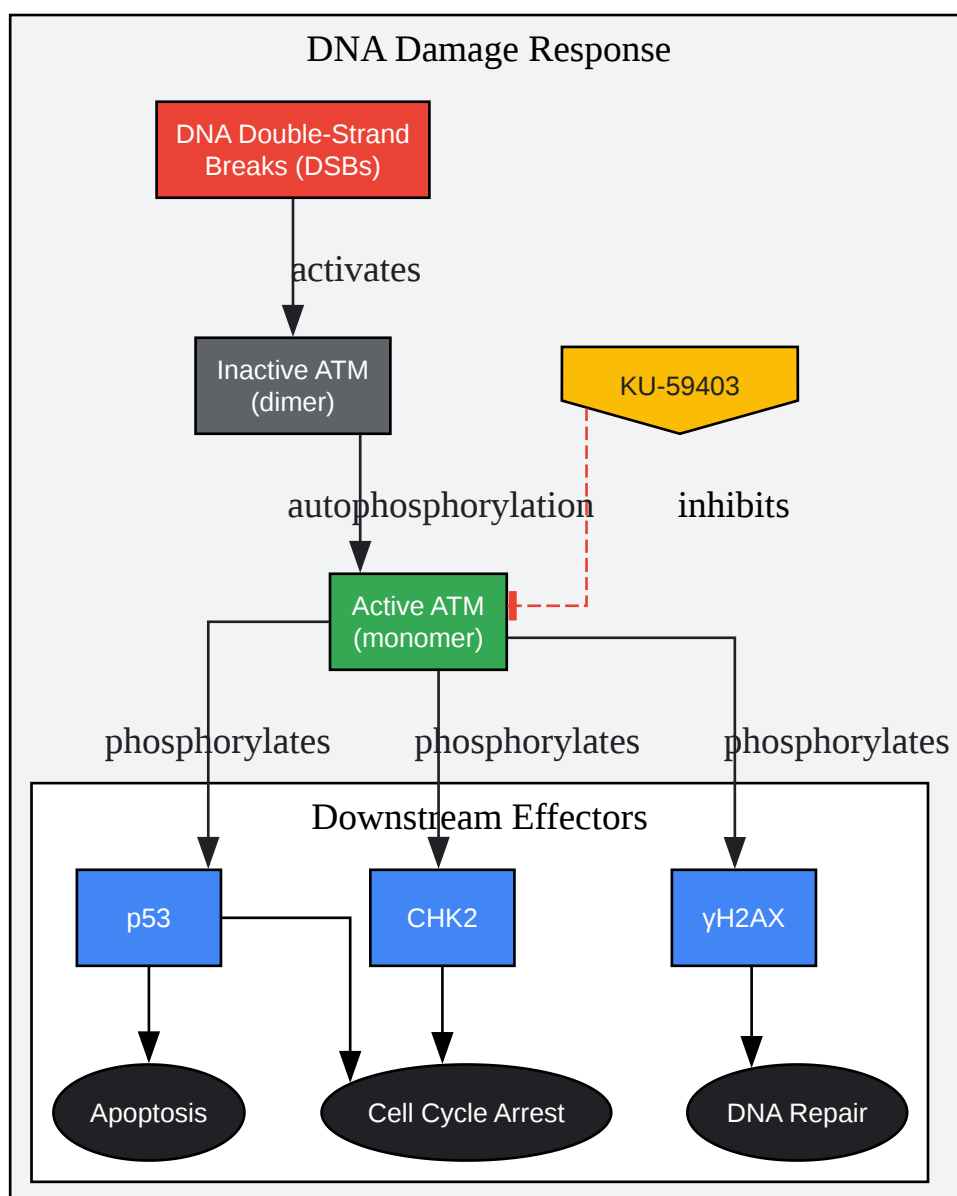
"-" indicates data not readily available in the searched literature. Note: Some IC50 values for AZD0156 are from cell-based assays, which may differ from direct enzyme assays.

Table 2: Cellular Activity and Physicochemical Properties

Inhibitor	Effective Cellular Concentration	Key Cellular Effects	Solubility	Oral Bioavailability
KU-59403	1 μ M for chemosensitization[4]	Enhances cytotoxicity of topoisomerase poisons[1][5]	Improved over KU-55933[1]	Unsuited for oral administration[2]
KU-55933	10 μ M for chemosensitization[4]	Blocks phosphorylation of ATM substrates (p53, Chk2)[3]	Poor	Poor, preventing clinical development[2]
KU-60019	3 μ M for radiosensitization [4]	Radiosensitizer of human glioma cells[2]	Improved over KU-55933	Low, a barrier to clinical use[2]
AZD0156	Low nanomolar doses[2]	Strong radiosensitizer in vitro and in vivo[2]	-	Orally bioavailable clinical candidate[4]

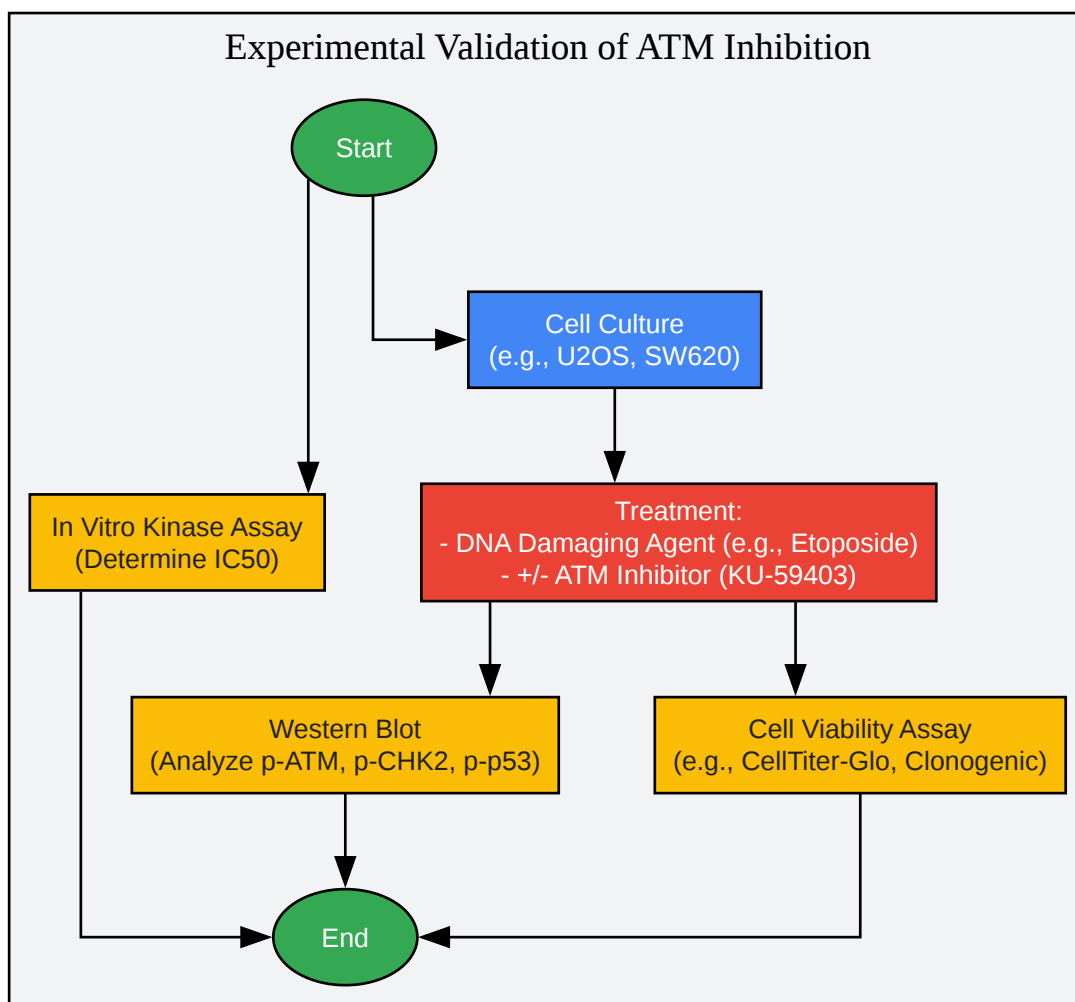
Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and experimental procedures discussed, the following diagrams are provided in the DOT language for Graphviz.



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ATM Signaling Pathway and Point of Inhibition by KU-59403.



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